

Chemical Identification of Tricyclamol Chloride

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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The table below summarizes the key identifying information for **Tricyclamol chloride** found in the search results.

Property	Description
CAS Number	3818-88-0 [1] [2] [3]
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [1]
Molecular Formula	C ₂₀ H ₃₂ ClNO [1] or C ₂₀ H ₃₃ ClNO [2]
Molecular Weight	337.927 g/mol [1] or 338.935 g/mol [2]
Synonym	Procyclidine [4]
Canonical SMILES	<chem>C[N+]1(CCCC1)CCC(C2CCCC2)(C3=CC=CC=C3)O.[Cl-]</chem> [1]

General Guidance on Purification of Organic Salts

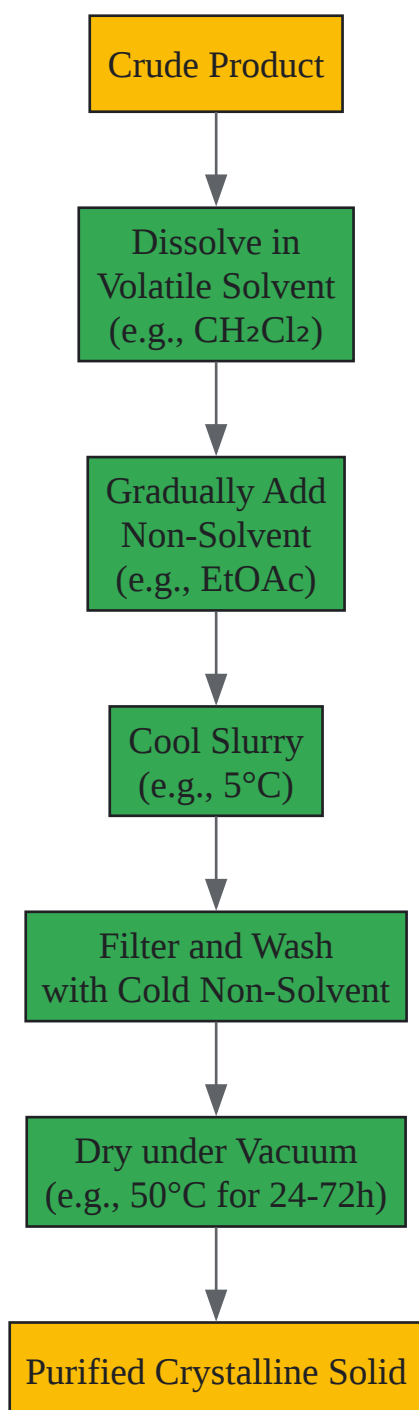
While a specific method for **Tricyclamol chloride** is not available, the search results do contain a detailed purification procedure for a structurally similar compound, **4-dimethylamino-N-triphenylmethylpyridinium chloride** [5]. The general technique of **solvent-induced crystallization** described can serve as a useful conceptual template.

Example Protocol: Purification via Crystallization

This protocol is adapted from a procedure for a related quaternary ammonium salt and outlines a potential approach [5].

- **Dissolution:** The crude product is first completely dissolved in a minimal volume of a suitable, dry, and volatile organic solvent (e.g., **dichloromethane, acetone**) with stirring at room temperature [5].
- **Crystallization Induction:** A second solvent, in which the product has very low solubility (e.g., **ethyl acetate, diethyl ether**), is added gradually with continual stirring. This reduces the solubility of the product in the mixture, causing it to crystallize out of solution. The addition is typically done over about an hour [5].
- **Completion of Crystallization:** After the addition is complete, the crystallization slurry is cooled further (e.g., in an ice bath at **5°C**) to maximize the product yield [5].
- **Isolation:** The resulting crystals are collected by vacuum filtration and washed with small, cold portions of the non-solvent to remove residual mother liquor [5].
- **Drying:** The product is dried under vacuum, potentially at elevated temperatures (e.g., **50°C**), for an extended period (e.g., **24-72 hours**) to remove solvent and moisture completely. The product's hygroscopic nature may require prolonged drying [5].

This workflow can be visualized as follows:



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Considerations for Method Development

For a researcher aiming to develop a purification protocol for **Tricyclamol chloride**, here are some key points to consider:

- **Solvent Selection:** The choice of solvent and non-solvent pair is critical. You will need to experimentally determine the solubility profile of **Tricyclamol chloride** in various organic solvents.
- **Analytical Monitoring:** Use techniques like **Thin-Layer Chromatography (TLC)** or **High-Performance Liquid Chromatography (HPLC)** to monitor the reaction progress and check the purity of the crystallized product.
- **Characterization:** Confirmation of the purified compound's structure and purity should be done using methods such as $^1\text{H NMR}$, $^{13}\text{C NMR}$, and elemental analysis [5].

Alternative Purification Strategies

If crystallization proves challenging, other standard techniques for purifying organic salts could be explored:

- **Recrystallization:** Systematically screen various single solvents or solvent mixtures to find an optimal system for recrystallization.
- **Reprecipitation:** Rapidly adding a solution of the crude product in a good solvent into a large volume of a non-solvent.
- **Chromatography:** Techniques like flash column chromatography on silica gel or reverse-phase C18 silica could be employed, potentially using volatile buffers like ammonium acetate or ammonium bicarbonate for easy removal [4].

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References

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3. Tricyclamol Chloride | C₂₀H₃₂ClNO | CID 72169 - PubChem [pubchem.ncbi.nlm.nih.gov]
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5. 4-dimethylamino-n-triphenylmethylpyridinium chloride [orgsyn.org]

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